

Commercial Suppliers and Technical Applications of Caspofungin-d4 for Research

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Compound of Interest

Compound Name: Caspofungin-d4

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Caspofungin is a potent antifungal agent belonging to the echinocandin class of drugs. It functions by inhibiting the synthesis of β -(1,3)-D-glucan, an essential component of the fungal cell wall, a structure not present in mammalian cells. This selective action makes it an effective and valuable therapeutic agent for treating a variety of fungal infections, particularly those caused by *Candida* and *Aspergillus* species.^{[1][2]} For researchers, the deuterated analog, **Caspofungin-d4**, serves as an invaluable tool, primarily as an internal standard in pharmacokinetic and pharmacodynamic studies to ensure the accuracy and reliability of quantitative analyses. This guide provides a comprehensive overview of commercial suppliers of **Caspofungin-d4**, its technical specifications, and detailed methodologies for its application in research settings.

Commercial Suppliers of Caspofungin-d4

For research and development purposes, several reputable suppliers offer high-purity **Caspofungin-d4**. The following table summarizes key information from some of the prominent commercial vendors.

Supplier	Product Name	Catalog Number/Synonyms	Purity	Isotopic Enrichment	Format	Storage
MedchemExpress	Caspofungin-d4	HY-17006S	>98%	Not Specified	Lyophilized	-20°C
Cayman Chemical	Caspofungin-d4 (acetate)	15924	≥98%	≥99% deuterated forms (d1-d4)	Solid	-20°C
Sussex Research	Caspofungin-d4 Acetate	SI030050	>95% (HPLC)	>95%	Solid	-20°C

Technical Data and Specifications

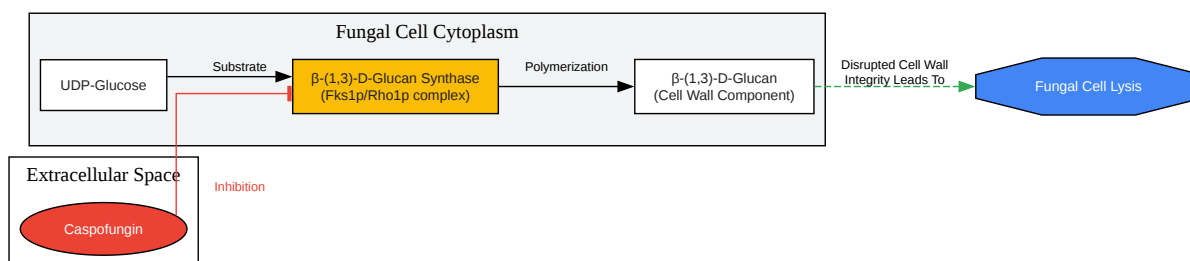
Caspofungin-d4 is a deuterium-labeled version of Caspofungin, intended for use as an internal standard for the quantification of Caspofungin by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3]

Parameter	Value
Chemical Formula	C ₅₂ H ₈₄ D ₄ N ₁₀ O ₁₅ (acetate salt may vary)
Molecular Weight	~1157.39 g/mol (as acetate)
CAS Number	1131958-73-0
Solubility	Soluble in DMSO and Methanol
Appearance	White to off-white solid

Mechanism of Action: Inhibition of Fungal Cell Wall Synthesis

Caspofungin exerts its antifungal activity by specifically inhibiting the enzyme β -(1,3)-D-glucan synthase.[2] This enzyme is a critical component of the fungal cell wall synthesis machinery,

responsible for polymerizing UDP-glucose into long β -(1,3)-D-glucan chains, which form the structural backbone of the cell wall. By inhibiting this enzyme, Caspofungin disrupts the integrity of the fungal cell wall, leading to osmotic instability and ultimately cell death.[2]



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Caspofungin's inhibition of β -(1,3)-D-glucan synthesis.

Experimental Protocols: Quantification of Caspofungin using Caspofungin-d4 by LC-MS/MS

The following provides a generalized, yet detailed, methodology for the quantification of Caspofungin in biological matrices, such as plasma, using **Caspofungin-d4** as an internal standard (IS). This protocol is a composite of best practices and common procedures found in the scientific literature.[4]

Materials and Reagents

- Caspofungin analytical standard
- **Caspofungin-d4** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade

- Formic acid, LC-MS grade
- Ultrapure water
- Blank biological matrix (e.g., human plasma)

Preparation of Stock and Working Solutions

- Caspofungin Stock Solution (1 mg/mL): Accurately weigh and dissolve Caspofungin in a known volume of a suitable solvent (e.g., 50:50 ACN:water) to obtain a final concentration of 1 mg/mL.
- **Caspofungin-d4** Internal Standard Stock Solution (1 mg/mL): Prepare a 1 mg/mL stock solution of **Caspofungin-d4** in the same manner as the Caspofungin stock solution.
- Working Solutions: Prepare serial dilutions of the Caspofungin stock solution in the appropriate solvent to create a series of working solutions for calibration standards and quality controls (QCs). A typical working concentration for the **Caspofungin-d4** IS is 1 µg/mL.

Sample Preparation: Protein Precipitation

- To 100 µL of the biological sample (blank, calibration standard, QC, or unknown sample), add 20 µL of the **Caspofungin-d4** internal standard working solution (e.g., 1 µg/mL).
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

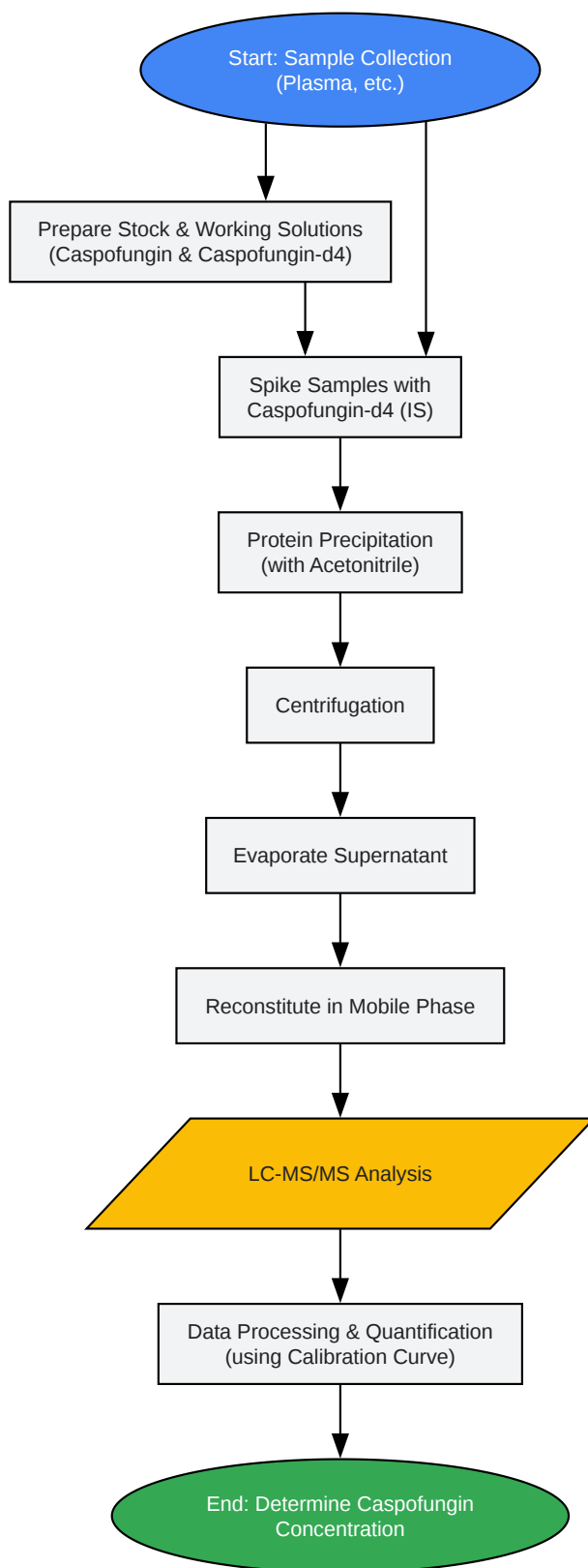
The following table outlines typical LC-MS/MS parameters for the analysis of Caspofungin.

Parameter	Typical Setting
LC Column	C18 column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 95% A, ramp to 95% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5-10 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Caspofungin: m/z 547.3 -> [Product Ion] Caspofungin-d4: m/z 549.3 -> [Product Ion]
Collision Energy	Optimized for specific instrument and transitions

Note: The exact m/z values for precursor and product ions may vary slightly depending on the instrument and adducts formed. It is crucial to optimize these parameters on the specific instrument being used.

Calibration Curve and Quality Controls

Prepare a calibration curve by spiking blank biological matrix with known concentrations of Caspofungin. A typical range might be from 10 ng/mL to 5000 ng/mL. Prepare at least three levels of quality control samples (low, medium, and high concentrations) in the same manner.



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General workflow for quantifying Caspofungin using an internal standard.

Conclusion

Caspofungin-d4 is an essential tool for researchers engaged in the development and study of antifungal therapies. Its use as an internal standard in LC-MS/MS and other quantitative methods allows for precise and accurate determination of Caspofungin concentrations in various biological matrices. This guide provides a foundational understanding of the commercial availability of **Caspofungin-d4**, its mechanism of action, and a detailed, generalized protocol for its application in a research setting. By utilizing the information presented, researchers can confidently source and apply this critical reagent in their studies, contributing to the advancement of antifungal drug development.

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